molecular weight of DPPF Palladacycle Gen. 3

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Compound of Interest

Compound Name:	*DPPF Palladacycle Gen. 3*
Cat. No.:	*B13387544*

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Technical Profile: DPPF Palladacycle Gen. 3

Part 1: Technical Snapshot & Structural Identity[1][2]

The **DPPF Palladacycle Gen. 3** is a specialized, air-stable palladium precatalyst designed to facilitate the rapid generation of the active

species under mild conditions.[1] Unlike traditional Pd sources (e.g.,

or

), which often require harsh activation or suffer from aggregation, the Gen. 3 scaffold utilizes a self-activating aminobiphenyl backbone.[1]

Core Physicochemical Data[1][2]

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Parameter	Technical Specification
Chemical Name	Methanesulfonatopalladium(II)
Common Identifier	DPPF Pd G3
Molecular Weight	924.11 g/mol
Empirical Formula	
CAS Number	1445086-28-1
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in THF, DCM, Toluene, 2-MeTHF; insoluble in water
Melting Point	134–208 °C (Decomposition)

Structural Composition (The "Gen. 3" Advantage)

The term "Gen. 3" refers specifically to the methanesulfonate (OMs) variant of the Buchwald palladacycle.[1]

- Ligand (L): 1,1'-Bis(diphenylphosphino)ferrocene (DPPF).[1][2] A bidentate ligand with a large bite angle, crucial for reductive elimination in sterically demanding couplings.[1]
- Backbone: 2-Aminobiphenyl.[1][3] The palladium is inserted into the

  bond of this backbone.[1]
- Anion: Methanesulfonate (

).[1][4] This non-coordinating anion replaces the chloride found in Gen. 2 precatalysts, significantly improving solubility and allowing activation at lower temperatures.[1]

Part 2: Mechanism of Activation (The "Why" Behind the Protocol)

The efficacy of DPPF Pd G3 relies on its ability to release the active mono-ligated or bis-ligated

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species in situ.[1] This process is strictly base-mediated.[1]

The Activation Pathway[1][2][10][11]

- Deprotonation: A base (added for the cross-coupling reaction) deprotonates the primary amine (

) on the biphenyl backbone.[1]

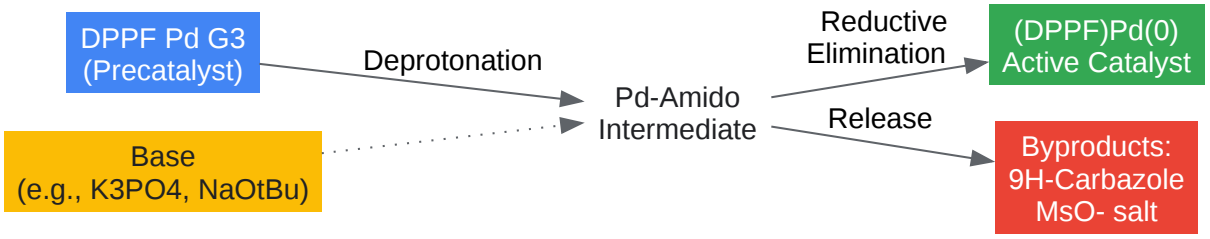
- Reductive Elimination: The deprotonated nitrogen attacks the palladium center (or facilitates electron transfer), causing the biphenyl backbone to cyclize and eliminate as 9H-carbazole.[1]

- Release: The active

  species is released into the solution, ready to undergo oxidative addition with the aryl halide substrate.[1]

Visualization: Activation Workflow

The following diagram illustrates the transformation from the stable precatalyst to the active catalytic cycle.



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Figure 1: Base-mediated activation pathway of DPPF Pd G3, releasing the active catalyst and carbazole byproduct.[1][4][5]

Part 3: Experimental Protocol (Self-Validating System)

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This protocol is designed for a standard Suzuki-Miyaura Cross-Coupling, optimized for the DPPF Pd G3 molecular weight and activation kinetics.[1]

Context: DPPF is particularly effective for coupling sterically crowded substrates or secondary alkyl halides where monodentate ligands might fail.[1]

Reagents & Stoichiometry[1][2]

- Aryl Halide (1.0 equiv)[1]
- Boronic Acid (1.2–1.5 equiv)[1]
- Base:

  (2.0 equiv) or

  (3.0 equiv).[1] Note: Weak bases work well with G3.
- Catalyst: DPPF Pd G3 (0.01–0.05 equiv / 1–5 mol%).[1]
- Solvent: THF/Water (10:1) or Toluene/Water.[1]

Step-by-Step Methodology

- Calculations (Critical Step):
  - Calculate the mass of catalyst required based on the MW of 924.11 g/mol .
  - Example: For a 1.0 mmol scale reaction at 2 mol% loading:

    [1]
- Charge Solids:
  - In a reaction vial equipped with a stir bar, add the Aryl Halide, Boronic Acid, Base, and DPPF Pd G3.
  - Why: Charging the catalyst as a solid is preferred due to its high stability.[1]
- Evacuation/Backfill:

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- Seal the vial and cycle vacuum/inert gas (Nitrogen or Argon) 3 times.[1]
- Why: While the precatalyst is air-stable, the generated

  and the catalytic cycle are oxygen-sensitive.[1]

- Solvent Addition:
  - Add degassed solvent via syringe.[1]
  - Stir at room temperature for 1–2 minutes to ensure catalyst dissolution. The G3 mesylate salt dissolves much faster than G2 chloride analogs.[1]
- Reaction:
  - Heat to the required temperature (typically 40–80 °C).[1]
  - Monitor via HPLC/TLC.[1] The color may shift from orange to black/brown as the reaction progresses (formation of Pd black is a sign of catalyst decomposition, but some darkening is normal).[1]
- Workup:
  - The carbazole byproduct is organic soluble.[1][4] Standard aqueous workup or silica filtration removes the palladium residues and salts.[1]

Part 4: Comparative Analysis (G2 vs. G3 vs. G4)

Understanding when to use G3 over other generations is vital for process optimization.

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Feature	Gen. 2 (Cl)	Gen. 3 (OMs)	Gen. 4 (Methylated)
Leaving Group	Chloride ( )	Mesylate ( )	Mesylate ( )
Backbone	2-aminobiphenyl	2-aminobiphenyl	N-methyl-2-aminobiphenyl
Solubility	Low in non-polar solvents	High (Universal)	High
Activation Temp	Requires Heat (>60°C)	Room Temp / Mild Heat	Room Temp
Byproduct	Carbazole	Carbazole	N-Methylcarbazole
Primary Use Case	Standard couplings	General purpose, high activity	When carbazole inhibits reaction

Scientist's Note: Use Gen. 4 only if the carbazole byproduct generated by Gen. 3 specifically interferes with your substrate (e.g., via competitive binding) or complicates purification.[1] Otherwise, Gen. 3 (DPPF) is the industry standard for high-throughput screening due to its superior solubility profile compared to Gen. 2.[1]

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